

2-(3-Methoxyphenoxy)pyrimidine: Proper Disposal Procedures

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Compound of Interest

Compound Name: 2-(3-Methoxyphenoxy)pyrimidine

Cat. No.: B13122788

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Emergency Overview & Chemical Characterization

Immediate Action Required: If a spill has occurred, proceed directly to Section 5: Spill Response & Decontamination.^[1]

2-(3-Methoxyphenoxy)pyrimidine is a heterocyclic building block commonly used in medicinal chemistry.^{[1][2]} While not classified as an "acutely hazardous" substance (P-listed) by the US EPA, it exhibits significant irritant properties and potential aquatic toxicity that mandate strict segregation from general waste streams.^{[1][2]}

Chemical Identity & Properties

Property	Data
CAS Number	73226-22-9
Molecular Formula	C ₁₁ H ₁₀ N ₂ O ₂
Physical State	Solid (Crystalline prisms)
Solubility	Soluble in Chloroform, DCM, DMSO; Sparingly soluble in water
Hazard Class	Irritant (Skin/Eye/Respiratory), Acute Tox.[1][2] (Oral)
Storage	Cool, dry place; Keep container tightly closed

Expert Insight: The ether linkage (methoxyphenoxy) in this pyrimidine derivative is generally stable.[2] However, unlike simple aliphatic ethers, it does not typically form explosive peroxides upon storage.[1][2] Nevertheless, it should be treated as a reactive organic intermediate and segregated from strong oxidizers to prevent uncontrolled exothermic reactions.[1]

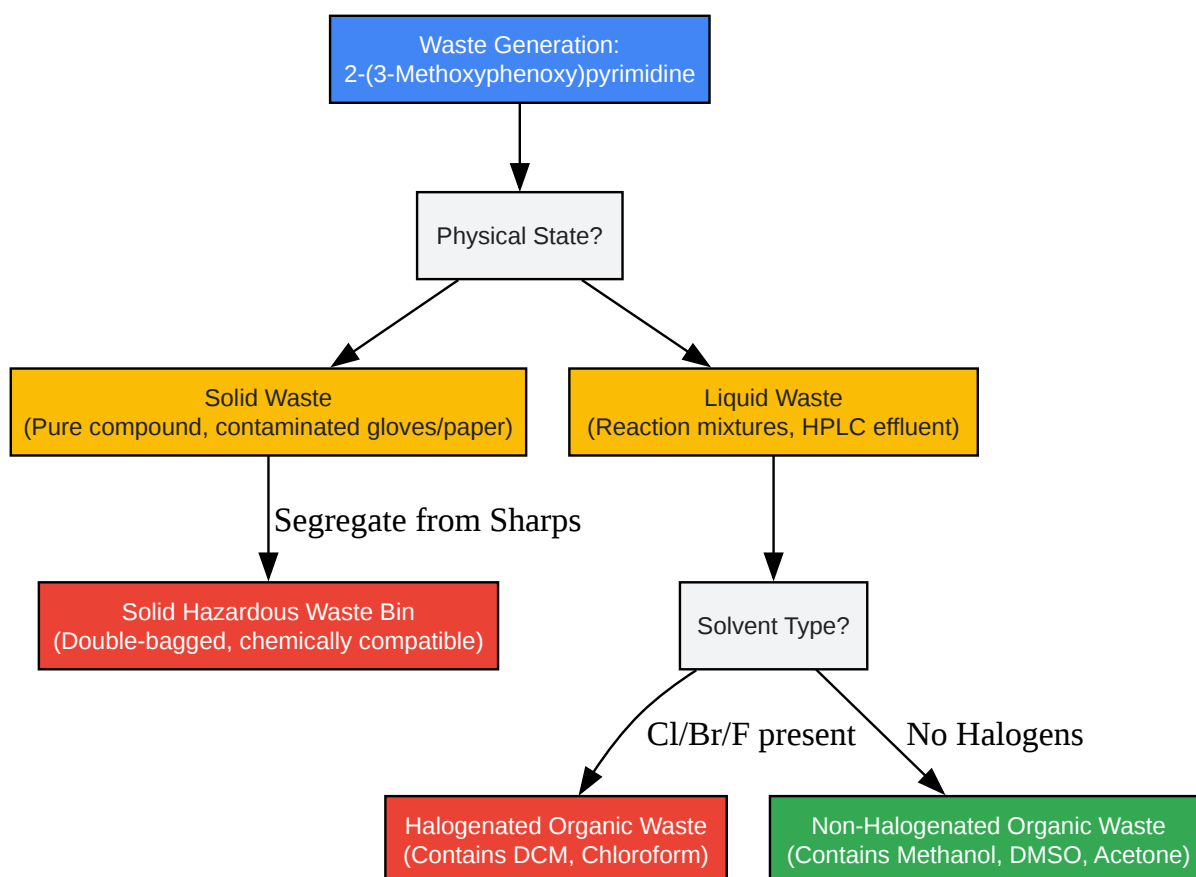
Waste Classification & Regulatory Status

Proper classification is the foundation of compliance. This substance is not explicitly listed on the EPA P-list or U-list [1].[1] However, under RCRA (Resource Conservation and Recovery Act) guidelines, the generator must determine if the waste exhibits hazardous characteristics. [1][2]

- RCRA Status: Non-listed Hazardous Waste.
- Characteristic Assignment: Likely Toxic (D000) based on oral toxicity profiles of similar pyrimidines.
- EPA Waste Code Recommendation: If unlisted, label as "Hazardous Waste - Toxic, Irritant". [1][2] Do not use P-codes unless specifically advised by your local EHS officer for internal tracking.[1]

Waste Segregation Decision Tree

Effective disposal begins with segregation. Mixing incompatible waste streams is the leading cause of laboratory accidents during waste transport.



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Figure 1: Waste segregation logic flow.[1][2] Correct stream selection prevents cross-contamination and ensures incinerator compatibility.[1][2]

Step-by-Step Disposal Protocols

Protocol A: Solid Waste Disposal

Applicability: Expired pure substance, contaminated weighing boats, gloves, and paper towels.

[1][2]

- PPE Verification: Don nitrile gloves (double-gloving recommended), safety goggles, and a lab coat.[1][2]

- Containment: Place the solid waste into a clear, chemically resistant polyethylene bag.
 - Why? Clear bags allow waste handlers to visually inspect for prohibited items (e.g., sharps, mercury thermometers) without opening the bag.[\[1\]](#)[\[2\]](#)
- Labeling: Attach a hazardous waste tag immediately.[\[3\]](#)
 - Chemical Name: Write "**2-(3-Methoxyphenoxy)pyrimidine**" fully. Do not use abbreviations or structural formulas.
 - Hazards: Check "Toxic" and "Irritant".
- Secondary Containment: Seal the bag and place it into the laboratory's designated "Solid Hazardous Waste" drum or pail.
- Sharps: If the solid is in a glass vial that cannot be emptied, the entire vial must go into a Sharps Container tagged for chemical incineration, not the soft solid waste bin.[\[1\]](#)

Protocol B: Liquid Waste Disposal

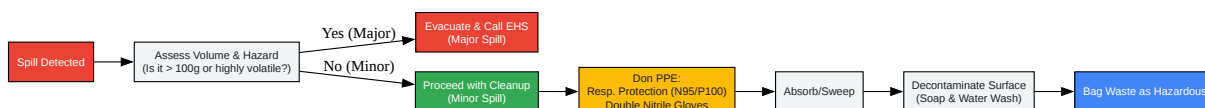
Applicability: Mother liquors, HPLC waste, and dissolved reaction byproducts.[\[1\]](#)[\[2\]](#)

- Solvent Identification: Determine the primary solvent.
 - If dissolved in Dichloromethane (DCM) or Chloroform: Use the Halogenated Waste carboy.
 - If dissolved in Methanol, Ethanol, DMSO, or Ethyl Acetate: Use the Non-Halogenated Waste carboy.[\[1\]](#)[\[2\]](#)
- Compatibility Check: Ensure the receiving carboy does not contain strong oxidizers (e.g., Nitric Acid waste) or reactive metals.[\[2\]](#)
 - Trustworthiness Check:[\[1\]](#) Verify the pH of the waste solution.[\[4\]](#) If highly acidic (< pH 2) or basic (> pH 12), neutralize to pH 5–9 before adding to organic solvent waste containers to prevent drum corrosion or gas evolution [\[2\]](#).[\[2\]](#)
- Transfer: Use a funnel to prevent splashing. Fill the container only to 90% capacity to allow for thermal expansion.

- Closure: Cap the container tightly immediately after use. Do not leave funnels in the neck of the waste container.

Spill Response & Decontamination

In the event of a spill, rapid containment minimizes exposure and environmental impact.[1]



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Figure 2: Emergency response workflow. Assess the scale of the spill before attempting cleanup.[1][2]

Cleanup Procedure (Minor Spill < 50g):

- Isolate: Mark the area. Ensure fume hoods are running to capture dust/vapors.
- Solid Spill: Gently sweep the powder into a dustpan using a brush. Avoid creating airborne dust.[5][6]
 - Technique: Cover the powder with wet paper towels (dampened with water) before sweeping to suppress dust generation.[2]
- Liquid Spill: Cover with an inert absorbent (vermiculite or spill pads).
- Decontamination: Wipe the surface with a soap and water solution. The pyrimidine ring is stable; simple detergent is sufficient to remove residues.
- Disposal: All cleanup materials (towels, absorbent, gloves) must be disposed of as hazardous chemical waste (Protocol A).[1][2]

Final Disposal Method

The ultimate disposal method for **2-(3-Methoxyphenoxy)pyrimidine** is High-Temperature Incineration.^{[1][2]}

- Mechanism: Incineration at >1000°C ensures complete destruction of the pyrimidine ring and the ether linkage, converting the compound into CO₂, H₂O, and NO_x gases (which are scrubbed).^{[1][2]}
- Prohibited Methods:
 - Do NOT flush down the drain (Sanitary Sewer).^[2]
 - Do NOT dispose of in regular trash (Municipal Landfill).^[2]
 - Do NOT evaporate solvents in the fume hood to reduce volume.

References

- US Environmental Protection Agency (EPA). (2024).^[2] Consolidated List of Lists under EPCRA/CERCLA/CAA & RCRA (The "List of Lists"). Retrieved from [\[Link\]](#)^{[1][2]}
- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press. Retrieved from [\[Link\]](#)
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